

Mitigating adsorption losses of cationic Gemini surfactants in sandstone reservoirs

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Technical Support Center: Cationic Gemini Surfactants in Sandstone Reservoirs

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with cationic **Gemini** surfactants in sandstone reservoirs. The focus is on mitigating adsorption losses to improve experimental outcomes and enhance oil recovery processes.

Frequently Asked Questions (FAQs)

Q1: Why is my cationic **Gemini** surfactant showing high adsorption in sandstone cores?

High adsorption of cationic **Gemini** surfactants onto negatively charged sandstone surfaces is a common issue driven primarily by electrostatic attraction.[1][2][3][4] Several factors can exacerbate this issue:

- Surfactant Structure: Longer hydrophobic chains in the Gemini surfactant molecule can lead to increased adsorption.[1][2]
- Temperature: While the effect can vary, some studies show that increasing temperature can decrease the adsorption of some **Gemini** surfactants on sandstone.[1][2]
- Rock Mineralogy: The specific surface area and the density of negative charges on the sandstone surface significantly influence the extent of adsorption.[1][2][3] Sandstone with a

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higher clay content may exhibit greater surfactant adsorption.[5]

• Surfactant Concentration: Adsorption generally increases with surfactant concentration up to the critical micelle concentration (CMC).[6]

Q2: What are the primary mechanisms of cationic **Gemini** surfactant adsorption on sandstone?

The primary adsorption mechanism is the electrostatic attraction between the positively charged head groups of the cationic **Gemini** surfactant and the negatively charged sites on the sandstone surface, which is primarily composed of silica (SiO2).[1][2][4] This initial electrostatic interaction is often followed by hydrophobic interactions between the adsorbed surfactant molecules, leading to the formation of surfactant aggregates (hemimicelles or admicelles) on the rock surface.[7]

Q3: How can I reduce the adsorption of my cationic **Gemini** surfactant?

Several strategies can be employed to mitigate the adsorption of cationic **Gemini** surfactants:

- Use of Sacrificial Agents: Introducing a sacrificial agent that preferentially adsorbs onto the sandstone surface can block the active sites, thus reducing the adsorption of the more expensive **Gemini** surfactant. Common sacrificial agents include:
 - Nanoparticles: Negatively charged silica nanoparticles can be injected prior to the surfactant solution.[8][9][10] They adsorb onto the same active sites, reducing the subsequent adsorption of anionic surfactants by a factor of three in some cases.[8][10]
 - Polymers: Certain polymers can also act as sacrificial agents.
- pH Adjustment: Increasing the pH of the injection fluid can increase the negative charge on the sandstone surface, which might seem counterintuitive. However, for anionic surfactants, this has been shown to reduce adsorption.[9][11] The effect on cationic surfactants would need careful evaluation.
- Salinity Control: The presence of salts can influence the electrical double layer at the rockfluid interface and affect surfactant aggregation, thereby altering adsorption behavior.[4]







Mixing with Other Surfactants: Creating a mixed surfactant system can sometimes reduce
the overall adsorption. For instance, mixing with a nonionic surfactant can lead to
competition for adsorption sites and a decrease in the saturation adsorption of the cationic
Gemini surfactant.[7]

Q4: What is the impact of temperature on **Gemini** surfactant adsorption?

The effect of temperature on the adsorption of **Gemini** surfactants can be complex. For some cationic **Gemini** surfactants on sandstone, adsorption has been observed to decrease with increasing temperature.[1][2] This is attributed to the increased solubility of the surfactant in water at higher temperatures, which enhances its affinity for the aqueous phase over the solid surface.[2] However, the specific effect will depend on the surfactant structure and the reservoir conditions.

Troubleshooting Guide

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Issue	Possible Causes	Troubleshooting Steps
High Surfactant Loss in Core Flooding Experiments	Excessive adsorption onto the sandstone core.	1. Characterize the Sandstone: Analyze the mineralogy and surface charge of your sandstone core. Higher clay content can increase adsorption. 2. Optimize Surfactant Concentration: Operate at the lowest effective surfactant concentration. 3. Introduce a Sacrificial Agent: Perform a pre-flush with silica nanoparticles or a suitable polymer before injecting the Gemini surfactant solution.[8] [9][10] 4. Adjust Brine Composition: Investigate the effect of salinity and pH on adsorption in static tests before core flooding.
Inconsistent Adsorption Measurements	Experimental artifacts or changes in experimental conditions.	1. Equilibration Time: Ensure sufficient time for the surfactant solution to reach equilibrium with the sandstone in static tests. Equilibrium time can be significantly longer for sandstone compared to silica nanoparticles (e.g., 20 hours vs. 2 hours).[2] 2. Temperature Control: Maintain a constant and uniform temperature throughout the experiment. 3. Accurate Concentration Measurement: Use a reliable method like HPLC or a pendant drop tensiometer to



accurately measure surfactant concentration before and after adsorption.[4][12] 1. Confirm IFT Reduction: Measure the IFT of your Gemini surfactant solution with the crude oil to ensure it is sufficiently low. 2. Implement Adsorption Mitigation Surfactant is being lost to Strategies: Utilize the Low Oil Recovery in Surfactant adsorption and not reaching strategies outlined in the Flooding the oil-water interface to FAQs, such as pre-flushing reduce interfacial tension (IFT). with sacrificial agents. 3. Optimize Injection Strategy: Consider a graded concentration injection or coinjection with a polymer for mobility control.

Quantitative Data on Adsorption

The following table summarizes quantitative data on the adsorption of cationic **Gemini** surfactants on sandstone and related materials from various studies.



Surfactant	Solid Surface	Temperature (°C)	Equilibrium Adsorption (µmol/g)	Key Findings
GC12 (ethanediyl-1,2-bis(dimethyl dodecyl ammonium bromide))	Sandstone	45	3.88	Adsorption increases with hydrophobic chain length (GC16 > GC12).
GC16 (ethanediyl-1,2- bis(dimethyl cetyl ammonium bromide))	Sandstone	45	4.91	Adsorption is an exothermic process; increasing temperature reduces adsorption.[1][2]
GC12	Silica Nanoparticles (NPS)	45	21.79	Adsorption is higher on NPS than sandstone due to larger specific surface area.[1][2]
GC16	Silica Nanoparticles (NPS)	45	22.01	Equilibrium time is much shorter on NPS (2h) compared to sandstone (20h).
Cationic Gemini Surfactant	Sandstone	Room Temp	~9 mg/g-rock	Adsorption on sandstone is significantly higher than on carbonates (~1 mg/g-rock).[3]



Experimental Protocols Static Adsorption Test

This protocol determines the equilibrium adsorption of the cationic **Gemini** surfactant on crushed sandstone.

Methodology:

- Preparation of Sandstone: Crush the sandstone core and sieve it to obtain a uniform particle size. Wash the crushed sandstone with deionized water to remove fine particles and then dry it in an oven.
- Preparation of Surfactant Solutions: Prepare a series of surfactant solutions with known concentrations in the desired brine.
- Adsorption Experiment:
 - Add a known mass of the dried sandstone to each surfactant solution in a series of containers.
 - Seal the containers and place them in a shaker bath at a constant temperature for a predetermined time to reach equilibrium (e.g., 24 hours).[2]
- Concentration Measurement:
 - After equilibration, centrifuge the samples to separate the sandstone particles.
 - Carefully collect the supernatant and measure the final surfactant concentration using a suitable analytical technique such as High-Performance Liquid Chromatography (HPLC) or a tensiometer.[4][12]
- Calculation of Adsorption: The amount of adsorbed surfactant per unit mass of sandstone (Γ)
 is calculated using the following equation:

$$\Gamma = [(C_0 - C_e) * V] / m$$

where:



- Co is the initial surfactant concentration.
- Ce is the equilibrium surfactant concentration.
- V is the volume of the surfactant solution.
- m is the mass of the sandstone.

Core Flooding Test (Dynamic Adsorption)

This protocol evaluates the dynamic adsorption of the surfactant as it flows through a sandstone core, simulating reservoir conditions.

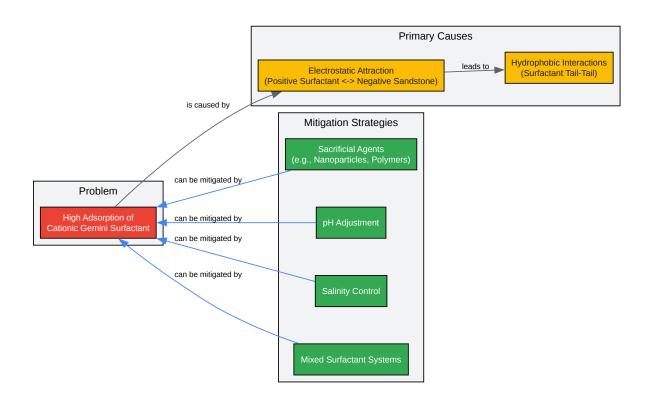
Methodology:

- Core Preparation:
 - Cut a cylindrical core plug from the sandstone.
 - Clean and dry the core, then measure its porosity and permeability.
 - Saturate the core with the brine that will be used in the experiment.
- Experimental Setup: Place the core in a core holder and connect it to a high-pressure pump and effluent collector. The setup should allow for maintaining reservoir temperature and pressure.
- Brine Injection: Inject several pore volumes of brine through the core at a constant flow rate to establish a baseline pressure drop.
- Surfactant Injection:
 - Inject the cationic Gemini surfactant solution at the same flow rate.
 - Collect the effluent in fractions.
- Effluent Analysis: Measure the surfactant concentration in each effluent fraction until it becomes equal to the injected concentration.



 Calculation of Dynamic Adsorption: The total amount of adsorbed surfactant is calculated by mass balance, considering the injected and produced surfactant amounts.

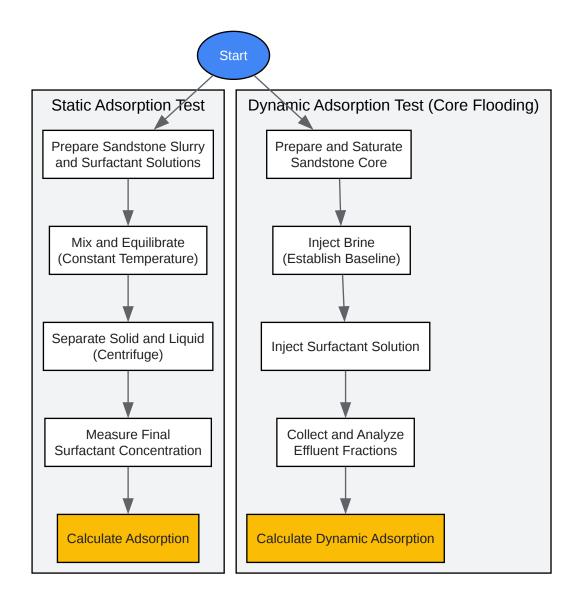
Visualizations



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Caption: Logical relationship between the problem, causes, and mitigation strategies.





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Caption: Experimental workflows for static and dynamic adsorption tests.

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